

Comparing DMNPE-4 AM-caged-calcium with other caged calcium compounds

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Compound of Interest

Compound Name: DMNPE-4 AM-caged-calcium

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A Comparative Guide to Caged Calcium Compounds: DMNPE-4 AM in Focus

For researchers, scientists, and drug development professionals, the precise spatio-temporal control of intracellular calcium signaling is paramount. Caged calcium compounds, which release calcium upon photolysis, are indispensable tools for dissecting these intricate pathways. This guide provides a comprehensive comparison of **DMNPE-4 AM-caged-calcium** with other widely used alternatives, supported by experimental data and detailed protocols to aid in the selection of the most suitable compound for your research needs.

Caged calcium compounds are photolabile chelators that bind calcium ions with high affinity, rendering them biologically inert. Upon illumination with a specific wavelength of light, these compounds undergo a conformational change that dramatically reduces their affinity for calcium, leading to a rapid and localized increase in intracellular calcium concentration. This technology allows for the precise initiation of calcium-dependent signaling cascades, mimicking physiological events with high temporal and spatial resolution.

Performance Comparison of Key Caged Calcium Compounds

The selection of an appropriate caged calcium compound depends on several key parameters, including its affinity for calcium before and after photolysis, quantum yield, photolysis efficiency,



and selectivity over other divalent cations like magnesium. The following table summarizes the quantitative data for DMNPE-4 AM and other commonly used caged calcium compounds.

Compoun d	Pre- photolysi s Kd for Ca ²⁺ (nM)	Post- photolysi s Kd for Ca ²⁺ (mM)	Fold Decrease in Affinity	Quantum Yield (Φ)	Extinctio n Coefficie nt (ε) (M ⁻¹ cm ⁻¹) at ~350 nm	Selectivit y (Kd for Mg²+)
DMNPE-4 AM	19 (pH 7.4), 48 (pH 7.2)[1] [2]	~2[1][2]	>100,000	0.09[1][3]	5120[1][3]	10 mM[1]
NP-EGTA	80[4][5]	>1[4][6]	~12,500[4] [6]	~0.2 - 0.23[4][5]	975[3]	9 mM[4][5]
DM- nitrophen (DMNP- EDTA)	5[6][7]	3[6][7]	~600,000[6][8]	0.18[7][9]	4550[6]	2.5 μM[6]
nitr-5	145[7]	0.0063 (6.3 μM)[7]	~23	Not readily available	Not readily available	Not readily available

DMNPE-4 AM emerges as a highly effective calcium cage due to its unique combination of properties. It boasts a very high affinity for calcium before photolysis, ensuring efficient caging at resting intracellular concentrations, and a dramatic decrease in affinity upon uncaging, leading to a large and rapid release of calcium.[1][3] Its high extinction coefficient allows for efficient photolysis with less intense light, minimizing potential photodamage to cells.[3] Furthermore, its excellent selectivity for calcium over magnesium is a significant advantage in physiological systems where magnesium is present at high concentrations.[1]

NP-EGTA is a widely used caged calcium compound with a high quantum yield, making it an efficient photo-releaser of calcium.[4][5] However, its pre-photolysis affinity for calcium is lower than that of DMNPE-4 AM and DM-nitrophen.[4][7]



DM-nitrophen offers the highest pre-photolysis affinity for calcium among the compared compounds, allowing for the caging of a very high percentage of intracellular calcium.[6][7] It also exhibits a substantial decrease in affinity upon photolysis.[6] A key consideration for DM-nitrophen is its significant affinity for magnesium, which could lead to the simultaneous release of both cations upon photolysis, potentially confounding experimental results.[6][9]

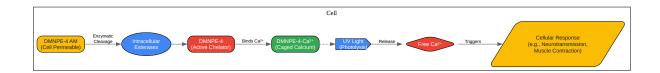
Nitr-5 shows a much smaller change in affinity upon photolysis compared to the other compounds, resulting in a less efficient release of calcium.[7]

Mechanism of Action and Experimental Workflow

The effective use of caged calcium compounds relies on a clear understanding of their mechanism of action and the associated experimental procedures.

Signaling Pathway of Caged Calcium Compounds

The following diagram illustrates the general signaling pathway initiated by the photolysis of a caged calcium compound.



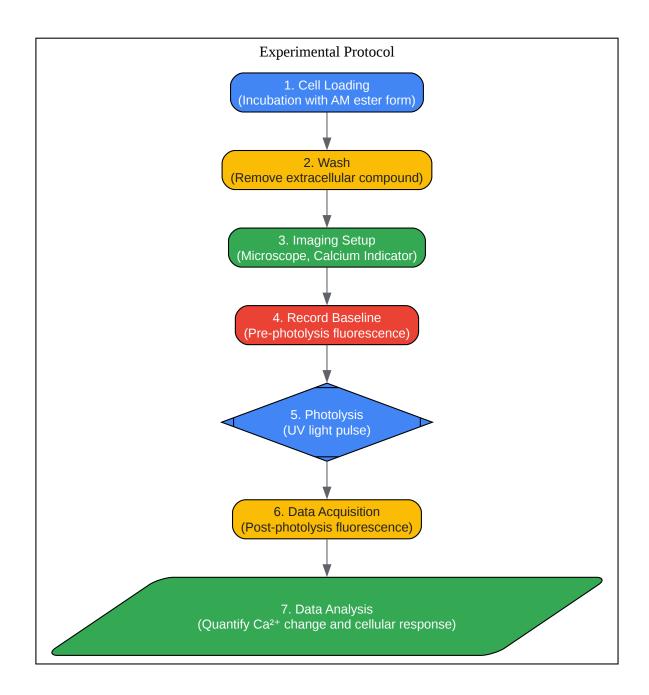
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Caption: Mechanism of **DMNPE-4 AM-caged-calcium** action within a cell.

Experimental Workflow for Using Caged Calcium Compounds

This diagram outlines a typical workflow for experiments involving caged calcium compounds.





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References

- 1. DMNPE-4 AM-caged-calcium | Caged Second Messenger Compounds | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Tuning caged calcium: photolabile analogues of EGTA with improved optical and chelation properties PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Calcium Regulation—Section 17.2 | Thermo Fisher Scientific US [thermofisher.com]
- 5. Nitrophenyl-EGTA, a photolabile chelator that selectively binds Ca2+ with high affinity and releases it rapidly upon photolysis PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. interchim.fr [interchim.fr]
- 7. Kinetic Properties of DM-Nitrophen Binding to Calcium and Magnesium PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.physiology.org [journals.physiology.org]
- 9. Useful caged compounds for cell physiology PMC [pmc.ncbi.nlm.nih.gov]
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